

GR 64349 Technical Support Center: Storage and Handling Guide

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Compound of Interest

Compound Name: GR 64349

Cat. No.: B11932321

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **GR 64349**. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **GR 64349**?

A1: Solid **GR 64349** should be stored in a tightly sealed container, protected from moisture. For long-term storage, temperatures of -20°C or -80°C are recommended.

Q2: How should I store **GR 64349** after reconstituting it in a solvent?

A2: Once reconstituted, it is recommended to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored in tightly sealed vials at -20°C or -80°C.

Q3: What is the shelf-life of **GR 64349** under recommended storage conditions?

A3: The shelf-life can vary between suppliers. However, as a general guideline, the solid powder can be stored for up to 3 years at -20°C.^[1] Reconstituted solutions are typically stable for up to one month at -20°C or for longer periods (e.g., 1 year) at -80°C.^[1] Always refer to the supplier-specific data for precise information.

Q4: In which solvents can I dissolve **GR 64349**?

A4: **GR 64349** is soluble in water to at least 1 mg/mL.^[2] For cell-based assays, some protocols suggest preparing a 10 mM stock solution in DMSO.

Q5: Are there any specific handling precautions I should take?

A5: It is recommended to allow the product to equilibrate to room temperature for at least 60 minutes before opening the vial to prevent condensation, which can affect stability. As with all research chemicals, appropriate personal protective equipment (PPE) should be worn during handling.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reduced or no biological activity in experiments.	Compound degradation due to improper storage.	- Verify that the compound has been stored at the recommended temperature and protected from moisture. - Avoid multiple freeze-thaw cycles by preparing and using aliquots. - If degradation is suspected, use a fresh vial of the compound.
Inaccurate solution concentration.	- Ensure accurate weighing of the solid compound and precise measurement of the solvent volume. - Use a calibrated balance and appropriate volumetric glassware.	
Precipitate observed in the reconstituted solution.	Poor solubility or solution instability.	- Confirm the correct solvent is being used. Sonication may be recommended to aid dissolution in water. ^[1] - Ensure the storage temperature for the solution is appropriate and that it has not been stored for longer than the recommended duration.

Storage Condition Summary

The following tables summarize the recommended storage conditions for **GR 64349** based on information from various suppliers.

Table 1: Storage of Solid **GR 64349**

Supplier	Storage Temperature	Duration
R&D Systems	-20°C	Not specified
TargetMol	-20°C	3 years
MedchemExpress	-20°C or -80°C	1 year (-20°C), 2 years (-80°C)

Table 2: Storage of Reconstituted **GR 64349**

Supplier	Storage Temperature	Duration
TargetMol	-80°C	1 year
MedchemExpress	-20°C or -80°C	1 month (-20°C), 6 months (-80°C)

Experimental Protocol: Preparation of a **GR 64349** Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution of **GR 64349** in water.

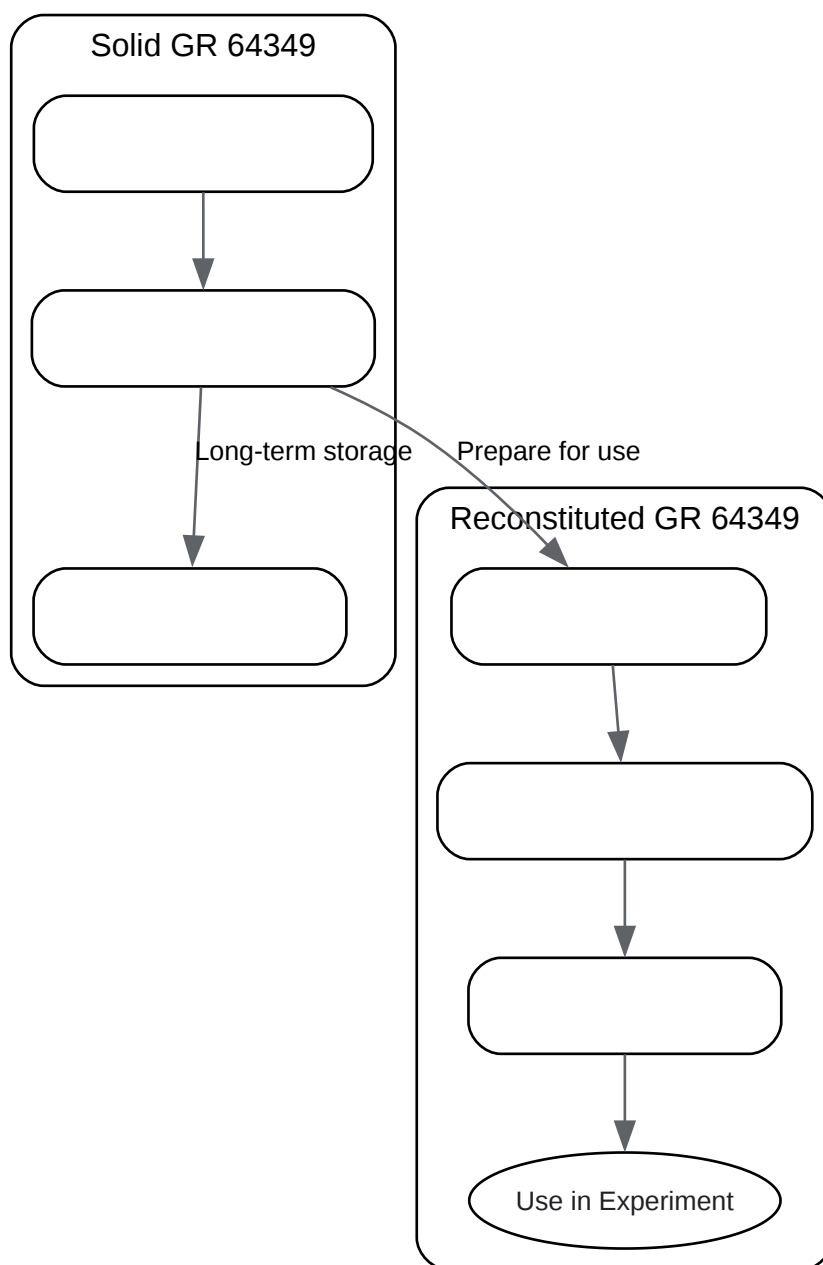
Materials:

- **GR 64349** solid powder
- Sterile, nuclease-free water
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile filter tips
- Vortex mixer
- (Optional) Sonicator

Procedure:

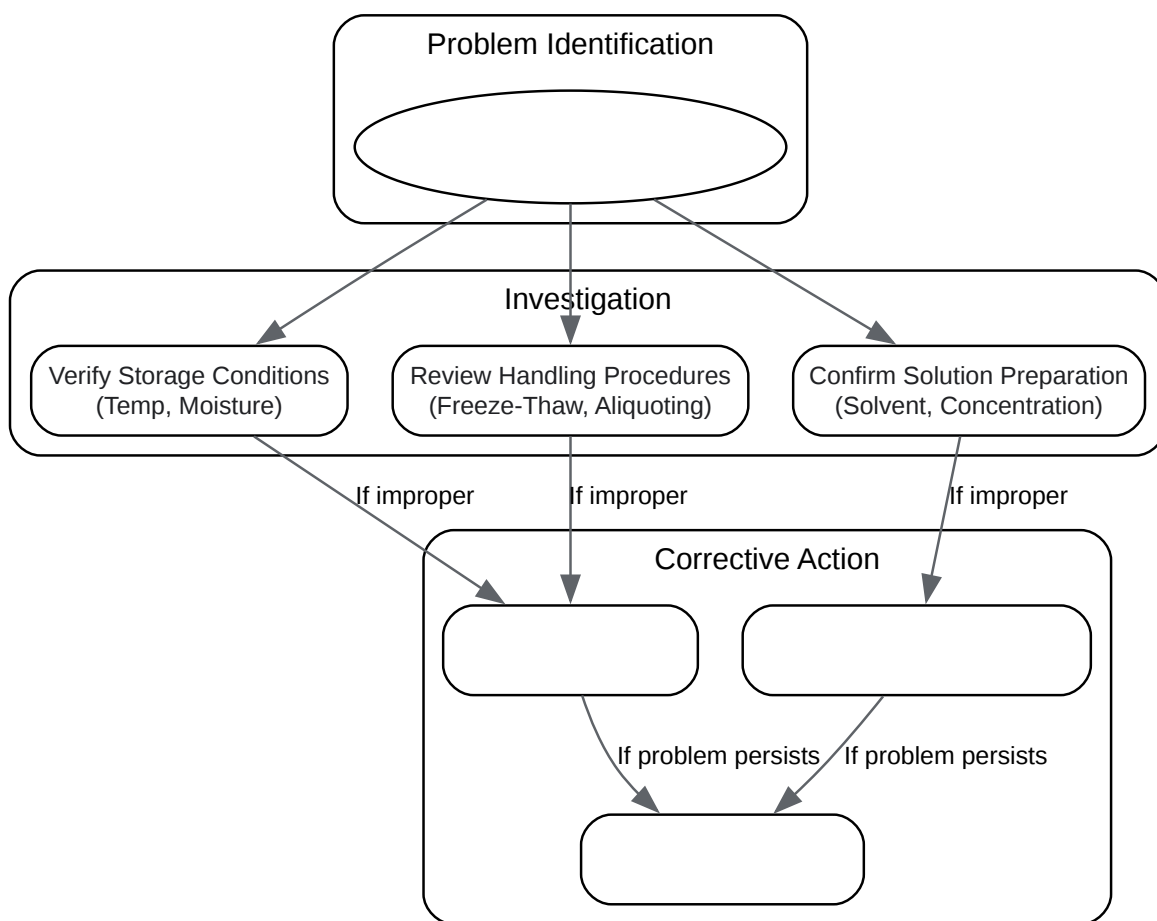
- **Equilibration:** Allow the vial of solid **GR 64349** to equilibrate to room temperature for at least 60 minutes before opening.
- **Weighing:** Tare the analytical balance with a sterile microcentrifuge tube. Carefully weigh the desired amount of **GR 64349** powder into the tube.
- **Reconstitution:** Add the appropriate volume of sterile water to the tube to achieve a final concentration of 1 mg/mL. For example, to prepare 1 mL of a 1 mg/mL solution, add 1 mL of water to 1 mg of **GR 64349**.
- **Dissolution:** Close the tube tightly and vortex gently until the powder is completely dissolved. If necessary, sonication can be used to aid dissolution.[\[1\]](#)
- **Aliquoting:** Dispense the stock solution into single-use aliquots in sterile, tightly sealed vials. This will minimize contamination and prevent degradation from repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C or -80°C as per the recommended guidelines.

Visual Guides



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Caption: Recommended workflow for storing and handling **GR 64349**.



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Caption: Troubleshooting logic for stability issues with **GR 64349**.

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References

- 1. GR 64349 | TargetMol [targetmol.com]
- 2. rndsystems.com [rndsystems.com]

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